

Personal protective equipment for handling EN219

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Compound of Interest

Compound Name: EN219

Cat. No.: B2610871

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Essential Safety and Handling Guide for EN219

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **EN219**, a covalent RNF114 inhibitor. The information is tailored for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identification:

- Name: **EN219**
- Synonym: 1-[3,5-bis(4-bromophenyl)-4,5-dihydro-1H-pyrazol-1-yl]-2-chloro-ethanone
- CAS Number: 380351-29-1
- Intended Use: For research use only. Not for human or veterinary diagnostic or therapeutic use.^[1]

Conflicting Hazard Information

It is critical to note the conflicting safety information provided for **EN219**. While the Safety Data Sheet (SDS) from at least one supplier states that the substance is not classified as hazardous according to the Globally Harmonized System (GHS) and that no special personal protective equipment is required, the accompanying product information sheet advises that the material should be considered hazardous until further information is available.^[1] It explicitly warns to

avoid ingestion, inhalation, and contact with skin and eyes, and to wash thoroughly after handling.^[1]

Given this discrepancy, a conservative approach is mandated. All personnel should handle **EN219** as a potentially hazardous substance and adhere to the stringent safety protocols outlined below.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following PPE is required for all procedures involving **EN219**.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles & Face Shield	Chemical splash goggles are mandatory. A face shield should be worn over safety goggles when there is a significant risk of splashes. ^[2] ^[3]
Hands	Chemical-Resistant Gloves	Nitrile gloves are a common choice for laboratory settings. Always check the manufacturer's compatibility chart for the specific solvent being used. Change gloves frequently, especially if they come into contact with the chemical. ^[4]
Body	Laboratory Coat	A buttoned lab coat should be worn to protect the skin and clothing. For procedures with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended. ^[2] ^[4]
Feet	Closed-Toe Shoes	Shoes must fully cover the feet; sandals, open-toed shoes, and perforated shoes are not permitted in the laboratory. ^[4]

Respiratory

Use in Ventilated Area

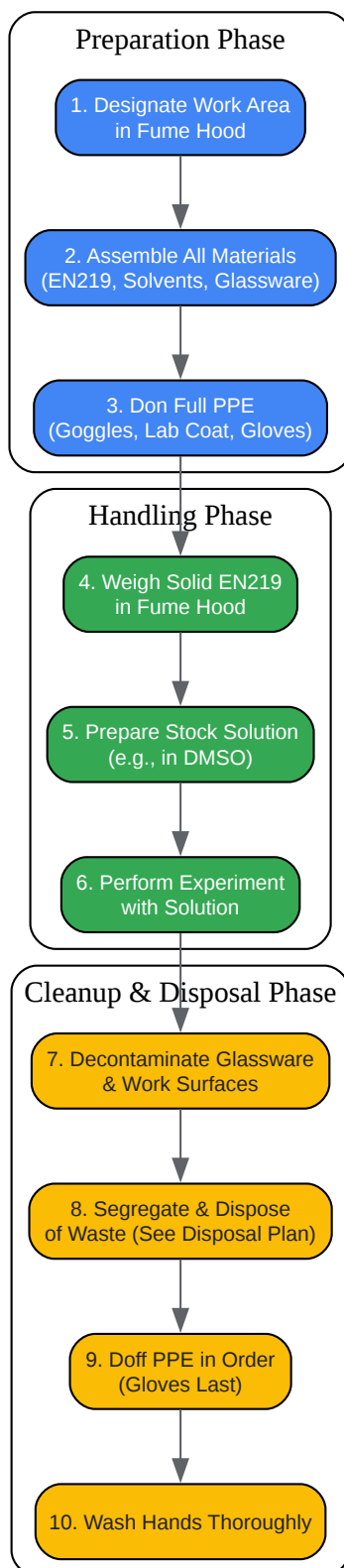
All work with solid EN219 and its solutions should be conducted in a certified chemical fume hood to prevent inhalation of any dust or aerosols.^[4]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for minimizing risk and ensuring a safe laboratory environment.

Experimental Workflow for Handling EN219

The following diagram outlines the standard operating procedure for safely handling **EN219** during a typical laboratory experiment.



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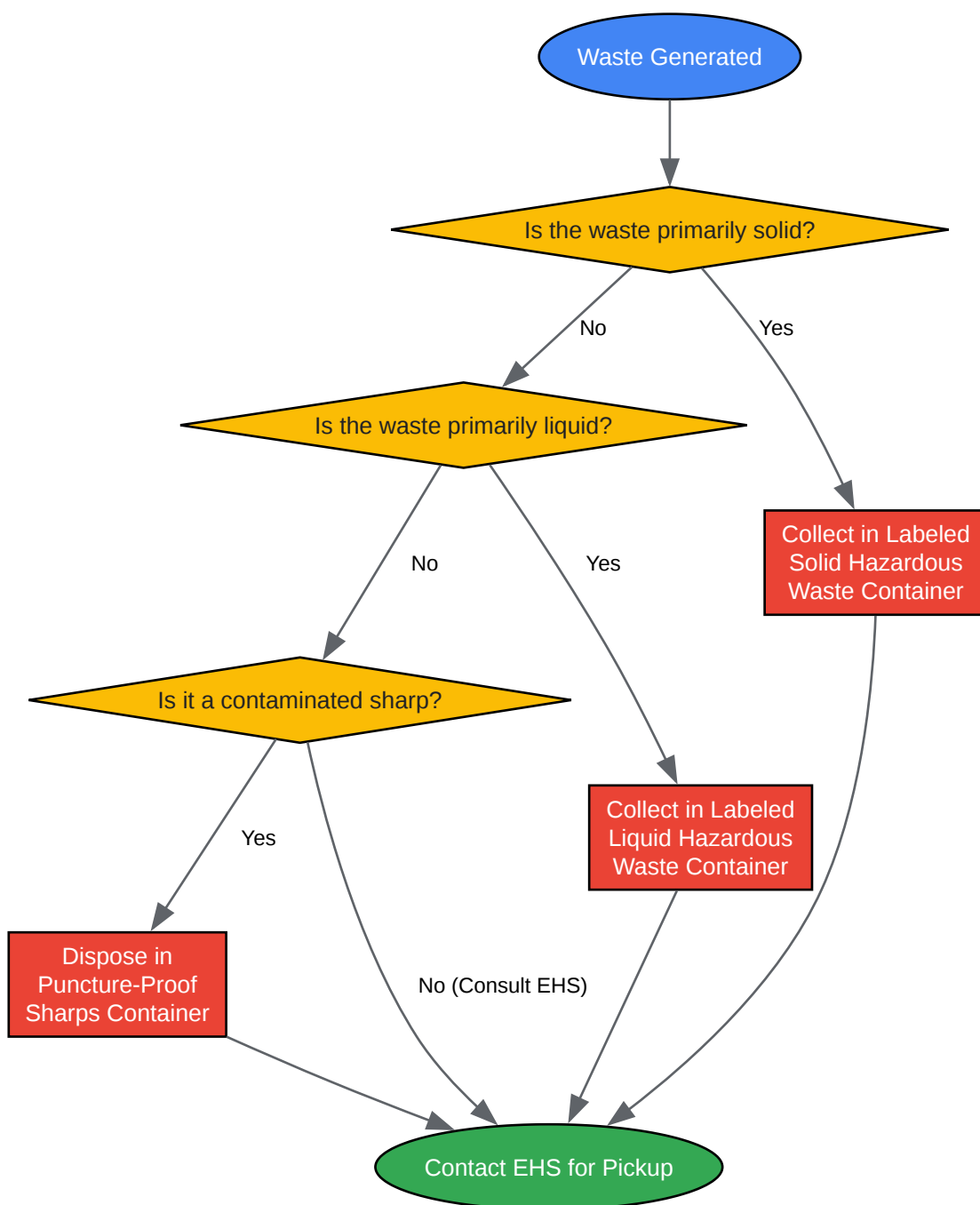
Caption: Standard operating procedure for handling **EN219**.

Disposal Plan

Treat all **EN219** waste as hazardous chemical waste. Never dispose of **EN219** or its solutions down the drain.

- **Solid Waste:** Collect any solid **EN219**, contaminated weigh boats, and contaminated consumables (e.g., pipette tips, wipes) in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all solutions containing **EN219** in a sealed, properly labeled, and chemical-resistant hazardous waste container.
- **Empty Containers:** The original **EN219** container must be disposed of as hazardous waste.
- **Decontamination:** All glassware and surfaces should be decontaminated. The rinsate from cleaning should be collected as hazardous liquid waste.
- **Labeling and Storage:** Ensure all waste containers are labeled with "Hazardous Waste," the full chemical name "**EN219**," and the primary hazard (e.g., "Caution: Potentially Hazardous Chemical"). Store waste in a designated satellite accumulation area away from incompatible materials.
- **Pickup:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **EN219**.



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Caption: Disposal workflow for **EN219** waste streams.

Quantitative Data and Experimental Protocols

Physical and Chemical Properties

The available Safety Data Sheet for **EN219** does not provide extensive quantitative data on exposure limits or specific PPE performance. The following information has been compiled from supplier data sheets.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₃ Br ₂ ClN ₂ O	Cayman Chemical
Molecular Weight	456.6 g/mol	Cayman Chemical
Physical Form	Crystalline solid	[1]
Storage Temperature	-20°C	[1]
Solubility	Soluble in Ethanol (~1 mg/ml), DMSO (~5 mg/ml), and Dimethyl Formamide (~10 mg/ml)	[1]
Flammability	Product is not flammable	
Explosion Hazard	Product does not present an explosion hazard	

Experimental Protocols

Specific experimental protocols for the use of **EN219** are not detailed in safety documents and are highly dependent on the research application. Researchers must develop their own detailed protocols, incorporating the handling, PPE, and disposal procedures outlined in this guide. It is best practice to perform a dry run of any new procedure without the chemical to identify potential hazards and refine the workflow. Always consult with your institution's safety officer when developing new protocols for potentially hazardous materials.

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